

Venlafaxine-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Venlafaxine-d6

Cat. No.: B1429546

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **Venlafaxine-d6**, including its chemical structure, properties, and application in quantitative bioanalysis.

Venlafaxine-d6 is a deuterated analog of Venlafaxine, a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI) used in the treatment of major depressive disorder, anxiety, and panic disorders. The strategic replacement of six hydrogen atoms with their heavier isotope, deuterium, makes **Venlafaxine-d6** an ideal internal standard for mass spectrometry-based quantification of Venlafaxine in biological matrices. Its utility is paramount in pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessments where precision and accuracy are critical.

Core Concepts: The Role of Deuterated Internal Standards

In quantitative mass spectrometry, an ideal internal standard should co-elute with the analyte of interest and exhibit similar ionization efficiency and fragmentation patterns, while being distinguishable by mass. A stable isotope-labeled internal standard, such as **Venlafaxine-d6**, is considered the gold standard. It behaves nearly identically to the unlabeled analyte during sample extraction, chromatographic separation, and ionization, thus effectively compensating for matrix effects and variations in instrument response. This ensures a highly accurate and precise quantification of the target analyte.

Chemical Structure and Properties

Venlafaxine-d6 is structurally identical to Venlafaxine, with the exception of six deuterium atoms replacing the hydrogen atoms on the two methyl groups of the dimethylamino moiety.

IUPAC Name: 1-[2-[bis(trideuteriomethyl)amino]-1-(4-methoxyphenyl)ethyl]cyclohexan-1-ol[1]

The chemical structures of Venlafaxine and **Venlafaxine-d6** are depicted below for comparison.

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Caption: Chemical structures of Venlafaxine (left) and **Venlafaxine-d6** (right), highlighting the six deuterium atoms on the N,N-dimethyl group.

Physicochemical Properties

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₁₇ H ₂₁ D ₆ NO ₂ | [2] |
| Molecular Weight | 283.44 g/mol | [1][2][3] |
| CAS Number | 1020720-02-8 | [2] |
| Purity | ≥98% | [2] |

Quantitative Analysis of Venlafaxine using Venlafaxine-d6

Venlafaxine-d6 is predominantly used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the quantification of Venlafaxine and its active metabolite, O-desmethylvenlafaxine (ODV), in biological samples such as plasma.

Experimental Protocol: UPLC-MS/MS Quantification in Rat Plasma

This section details a validated ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the simultaneous determination of Venlafaxine and ODV in rat plasma.^[4]

1. Preparation of Standard and Internal Standard Solutions:

- Primary stock solutions of Venlafaxine (2 mg/mL), ODV (2 mg/mL), and **Venlafaxine-d6** (1 mg/mL) are prepared in methanol.
- Working solutions are prepared by diluting the stock solutions with methanol.
- Calibration curve standards are prepared by spiking drug-free rat plasma with appropriate volumes of the working solutions to achieve final concentrations ranging from 10 to 2000 ng/mL for both Venlafaxine and ODV.
- Quality control (QC) samples are prepared in the same manner at different concentration levels.

2. Sample Preparation (Solid-Phase Extraction):

- To 300 µL of plasma sample (blank, spiked, or unknown), add 20 µL of the **Venlafaxine-d6** internal standard working solution (50 µg/mL) and vortex.
- Condition an OASIS HLB solid-phase extraction cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- Load the prepared plasma sample onto the conditioned cartridge.

- Wash the cartridge with 1 mL of 5% methanol.
- Elute the analytes and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness at 40°C under a stream of nitrogen gas.
- Reconstitute the residue in the mobile phase for UPLC-MS/MS analysis.

3. UPLC-MS/MS Conditions:

- UPLC System: ACQUITY UPLC®
- Column: ACQUITY UPLC® BEH Shield RP18 (1.7 µm, 100 mm × 2.1 mm)
- Mobile Phase: Isocratic elution (specific composition to be optimized)
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode
- Detection Mode: Multiple Reaction Monitoring (MRM)

4. MRM Transitions:

| Compound | Precursor Ion (m/z) | Product Ion (m/z) |
|------------------------------------|---------------------|-------------------|
| Venlafaxine (VEN) | 278.3 | 121.08 |
| O-desmethylvenlafaxine (ODV) | 264.2 | 107.1 |
| Venlafaxine-d6 (Internal Standard) | 284.4 | 121.0 |

Data from a validated UPLC-MS/MS method for the determination of Venlafaxine and its metabolite in rat plasma.[4]

Method Performance

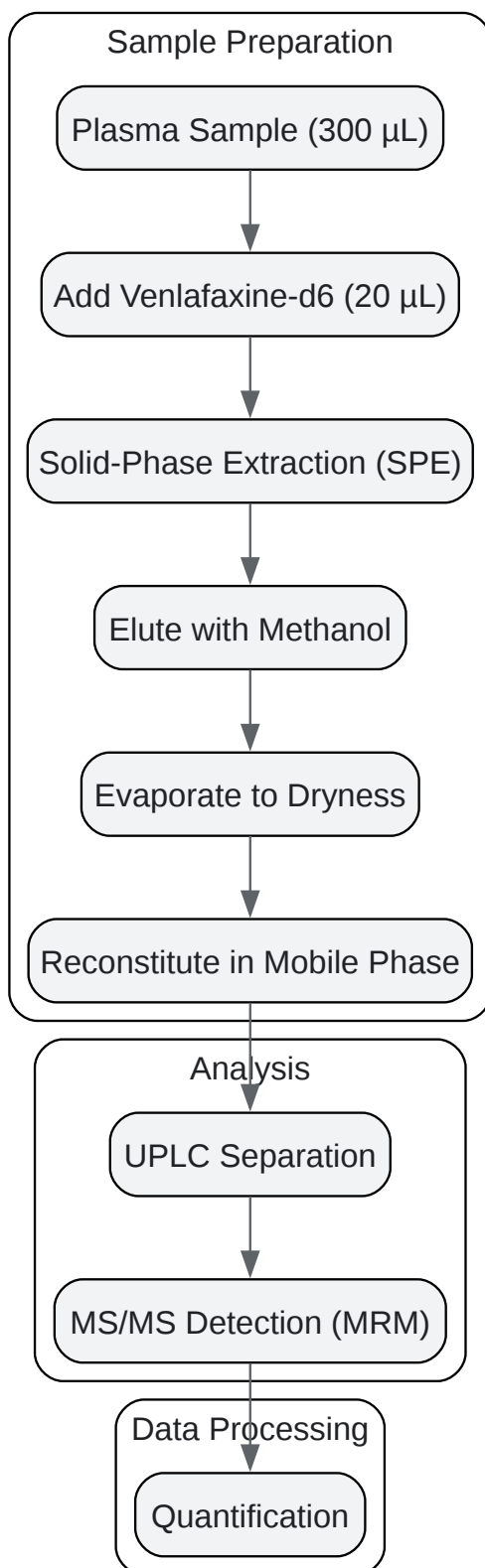
The use of **Venlafaxine-d6** as an internal standard allows for the development of highly sensitive and specific bioanalytical methods.

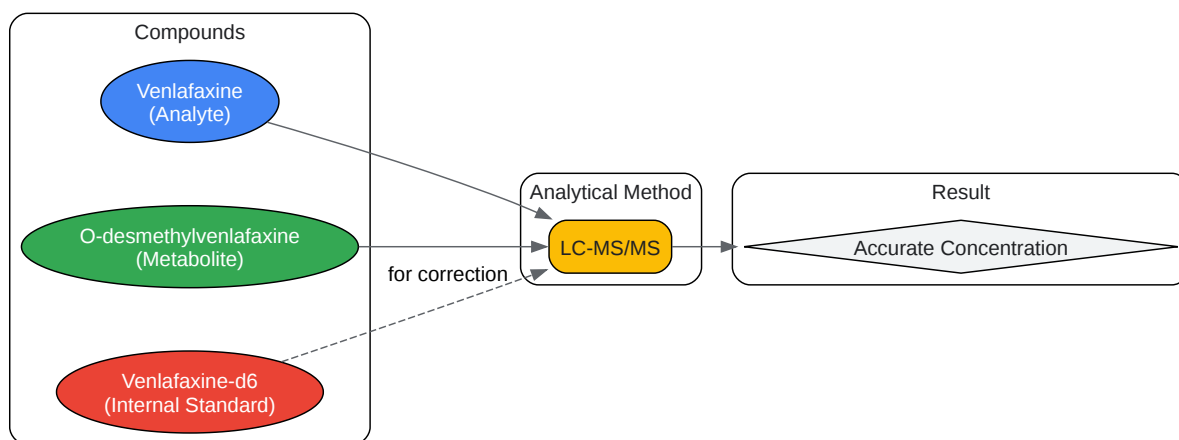
| Analyte | Limit of Detection (LOD) (ng/mL) | Lower Limit of Quantification (LLOQ) (ng/mL) |
|------------------------------|-------------------------------------|--|
| Venlafaxine (VEN) | 2.66 | 7.98 |
| O-desmethylvenlafaxine (ODV) | 2.78 | 8.34 |

Performance data from a validated UPLC-MS/MS method using **Venlafaxine-d6** in rat plasma.
[\[5\]](#)

Visualizing the Workflow and Relationships

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental process and the key relationships in the bioanalytical method.





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